

Unveiling the Molecular Profile of cis-3-Hexenyl Isovalerate

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Compound of Interest

Compound Name: *cis-3-Hexenyl isovalerate*

Cat. No.: B3028836

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A comprehensive analysis of the chemical and physical properties of **cis-3-Hexenyl isovalerate**, a significant compound in flavor and fragrance research.

Core Data Summary

cis-3-Hexenyl isovalerate, a key ester in the fragrance and flavor industries, possesses a distinct chemical identity defined by its molecular formula and weight. This technical guide consolidates the fundamental quantitative data for this compound, providing a foundational resource for researchers and drug development professionals.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₀ O ₂	[1] [2] [3] [4] [5]
Molecular Weight	184.28 g/mol	[3] [5]
Alternate Molecular Weight	184.2753 g/mol	[6]
Alternate Molecular Weight	184.27 g/mol	[1] [4]
Alternate Molecular Weight	184 g/mol	[2]
CAS Registry Number	35154-45-1	[1] [2] [6]

Experimental Protocols: A Methodological Overview

The characterization and application of **cis-3-Hexenyl isovalerate** rely on a suite of established experimental protocols. While specific experimental details can vary, the following outlines the general methodologies employed in its study.

Synthesis:

The industrial synthesis of **cis-3-Hexenyl isovalerate** is typically achieved through the esterification of cis-3-hexenol with isovaleric acid. This reaction is commonly catalyzed by a strong acid, such as sulfuric acid, and driven to completion by the removal of water, often through azeotropic distillation.

Workflow for Synthesis and Purification:



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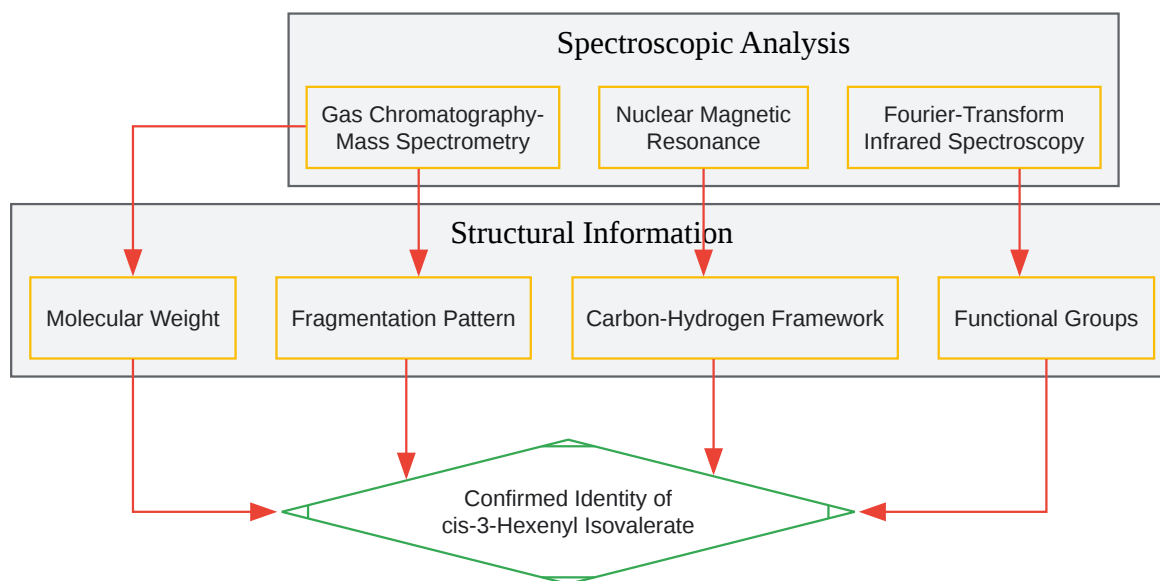
Caption: A generalized workflow for the synthesis and purification of **cis-3-Hexenyl isovalerate**.

Analytical Characterization:

The identity and purity of **cis-3-Hexenyl isovalerate** are confirmed using a variety of analytical techniques:

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This is the primary method for identifying and quantifying **cis-3-Hexenyl isovalerate**. The gas chromatograph separates the compound from any impurities, and the mass spectrometer provides a unique fragmentation pattern that confirms its molecular structure.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy are used to elucidate the detailed molecular structure of the compound, confirming the positions of protons and carbon atoms.
- **Fourier-Transform Infrared (FTIR) Spectroscopy:** FTIR is employed to identify the functional groups present in the molecule, notably the characteristic ester carbonyl (C=O) stretch.

Logical Relationship of Analytical Data:



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Caption: The relationship between analytical techniques and the structural information derived to confirm the compound's identity.

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